

Chemical structure and properties of Propaquizafop

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propaquizafop

Cat. No.: B1679619

[Get Quote](#)

Propaquizafop: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propaquizafop is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate class of chemicals.^{[1][2]} It is effective against a wide range of annual and perennial grass weeds in various broadleaf crops. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, mode of action, metabolism, and toxicology of **Propaquizafop**, intended for a scientific audience.

Chemical Structure and Identity

Propaquizafop is a chiral molecule, with the herbicidal activity primarily attributed to the (R)-enantiomer.^[1]

- IUPAC Name: 2-((propan-2-ylideneamino)oxy)ethyl (R)-2-(4-((6-chloroquinoxalin-2-yl)oxy)phenoxy)propanoate
- CAS Number: 111479-05-1
- Chemical Formula: C₂₂H₂₂ClN₃O₅

- Molecular Weight: 443.88 g/mol
- SMILES: C--INVALID-LINK--Oc1ccc(cc1)Oc2nc3cc(Cl)ccc3nc2

Physicochemical Properties

A summary of the key physicochemical properties of **Propaquizafop** is presented in the table below. These properties are crucial for understanding its environmental fate and behavior, as well as for formulation development.

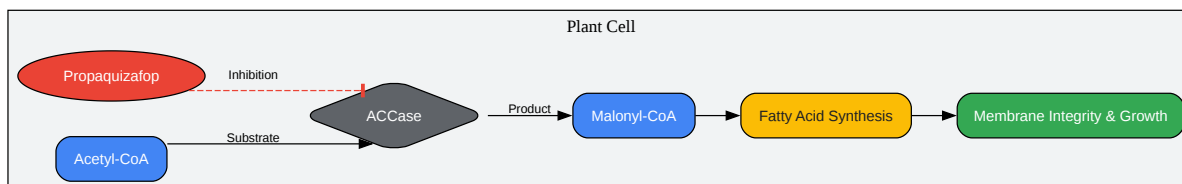
| Property | Value | Experimental Protocol Reference |
|---|----------------------------------|---------------------------------|
| Melting Point | 62-64 °C | OECD Guideline 102 |
| Boiling Point | Decomposes before boiling | OECD Guideline 103 |
| Vapor Pressure | 1.3×10^{-8} Pa at 20 °C | OECD Guideline 104 |
| Water Solubility | 2 mg/L at 25 °C (pH 7) | OECD Guideline 105 |
| Octanol-Water Partition Coefficient (log Kow) | 3.5 at pH 7 | OECD Guideline 107, 117, 123 |
| Density | 1.29 g/cm ³ at 20 °C | OECD Guideline 109 |

Mode of Action: Inhibition of Acetyl-CoA Carboxylase (ACCase)

Propaquizafop's herbicidal activity stems from its ability to inhibit the enzyme Acetyl-CoA Carboxylase (ACCase).^{[1][2]} ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes and play a vital role in energy storage.

Signaling Pathway

The inhibition of ACCase by **Propaquizafop** disrupts the production of malonyl-CoA from acetyl-CoA, the first committed step in fatty acid synthesis. This leads to a depletion of fatty acids, ultimately causing cessation of growth and death of susceptible grass species.



[Click to download full resolution via product page](#)

Caption: Inhibition of ACCase by **Propaquizafop**.

Experimental Protocol: ACCase Inhibition Assay

The following is a generalized protocol for determining the inhibitory effect of **Propaquizafop** on ACCase activity.

Objective: To quantify the in vitro inhibition of ACCase by **Propaquizafop**.

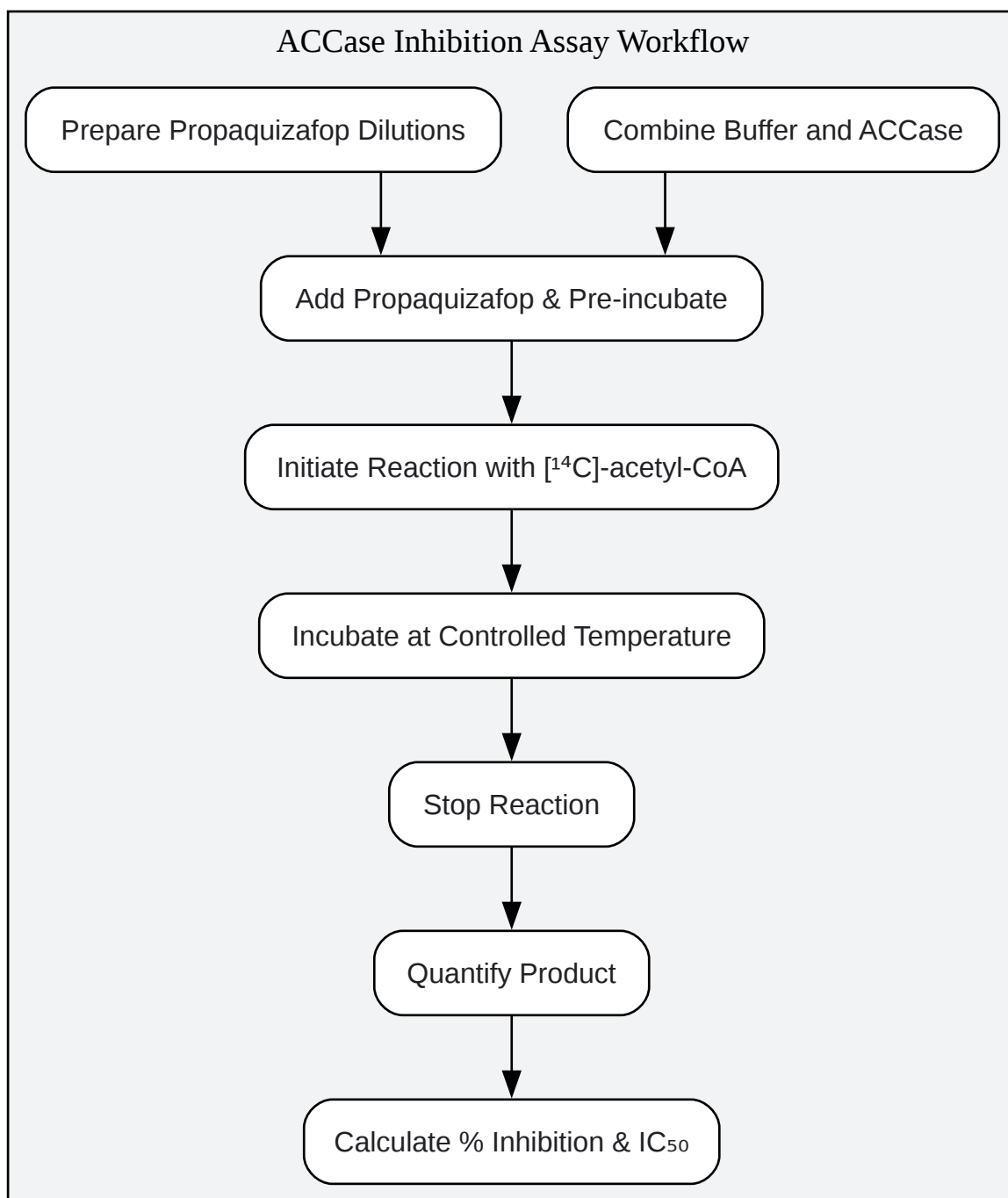
Materials:

- Partially purified ACCase enzyme extract from a susceptible grass species.
- **Propaquizafop** analytical standard.
- [^{14}C]-acetyl-CoA or a colorimetric assay kit.
- Reaction buffer (containing ATP, MgCl_2 , NaHCO_3 , and other necessary co-factors).
- Scintillation cocktail and counter (for radiometric assay).
- Spectrophotometer (for colorimetric assay).

Procedure:

- Prepare a series of **Propaquizafop** dilutions in a suitable solvent (e.g., DMSO).

- In a microcentrifuge tube, combine the reaction buffer and the ACCase enzyme extract.
- Add the **Propaquizafop** dilution or solvent control to the reaction mixture and pre-incubate for a specified time.
- Initiate the enzymatic reaction by adding [^{14}C]-acetyl-CoA.
- Allow the reaction to proceed for a defined period at a controlled temperature.
- Stop the reaction (e.g., by adding acid).
- Quantify the amount of [^{14}C]-malonyl-CoA formed using liquid scintillation counting or measure the colorimetric change.
- Calculate the percentage of ACCase inhibition for each **Propaquizafop** concentration.
- Determine the IC_{50} value (the concentration of **Propaquizafop** that causes 50% inhibition of ACCase activity).



[Click to download full resolution via product page](#)

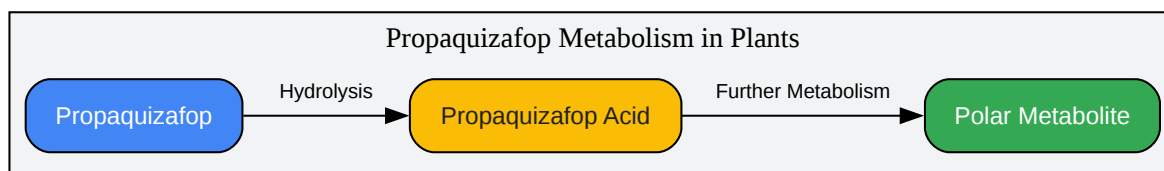
Caption: ACCCase Inhibition Assay Workflow.

Metabolism

Propaquizafop is metabolized in plants, animals, and the environment. The primary metabolic pathway involves the hydrolysis of the ester linkage.

Metabolic Pathway in Plants

In susceptible and tolerant plants, **Propaquizafop** is rapidly metabolized. A study in chickpeas showed that it is converted to **propaquizafop** acid and a more polar metabolite.[3]



[Click to download full resolution via product page](#)

Caption: Plant Metabolism of **Propaquizafop**.

Experimental Protocol: Plant Metabolism Study

Objective: To identify and quantify the metabolites of **Propaquizafop** in a target plant species.

Materials:

- Radiolabeled ($[^{14}\text{C}]$) **Propaquizafop**.
- Test plant species grown under controlled conditions.
- Solvents for extraction (e.g., acetonitrile, methanol).
- Analytical instruments (e.g., HPLC, LC-MS/MS, TLC).

Procedure:

- Apply $[^{14}\text{C}]$ -**Propaquizafop** to the leaves or roots of the test plants.
- Harvest the plants at various time intervals after treatment.

- Separate the plant material into different parts (e.g., leaves, stems, roots).
- Extract the radioactive residues from the plant material using appropriate solvents.
- Analyze the extracts using chromatographic techniques (TLC, HPLC) to separate the parent compound and its metabolites.
- Identify the metabolites using mass spectrometry (LC-MS/MS).
- Quantify the amount of parent **Propaquizafop** and each metabolite at different time points to determine the metabolic rate and pathway.

Toxicology

The toxicological profile of **Propaquizafop** has been evaluated in various studies.

Acute Toxicity

| Endpoint | Value | Species |
|-----------------------------|---------------------|---------|
| Oral LD ₅₀ | >5000 mg/kg | Rat |
| Dermal LD ₅₀ | >2000 mg/kg | Rat |
| Inhalation LC ₅₀ | >5.2 mg/L | Rat |
| Skin Irritation | Slightly irritating | Rabbit |
| Eye Irritation | Slightly irritating | Rabbit |

Chronic Toxicity and Carcinogenicity

Long-term exposure to **Propaquizafop** has been shown to have effects on the liver and kidneys in animal studies. It has been demonstrated to induce hepatocarcinogenesis in rodents through a peroxisome proliferator-activated receptor alpha (PPAR α)-mediated mode of action. [4] This mode of action is generally considered to be rodent-specific and not relevant to humans.[4]

Experimental Protocol: Rodent Carcinogenicity Study (General Overview)

Objective: To assess the carcinogenic potential of **Propaquizafop** in a rodent model following chronic dietary exposure.

Materials:

- Test animals (e.g., Sprague-Dawley rats).
- **Propaquizafop** of known purity.
- Standard laboratory diet.
- Equipment for animal housing, feeding, and observation.
- Facilities for histopathological examination.

Procedure:

- Select a sufficient number of male and female rodents and divide them into control and treatment groups.
- Administer **Propaquizafop** mixed into the diet at multiple dose levels for a significant portion of the animal's lifespan (e.g., 2 years).
- Monitor the animals daily for clinical signs of toxicity.
- Record body weight and food consumption regularly.
- Perform periodic hematology and clinical chemistry evaluations.
- At the end of the study, conduct a full necropsy on all animals.
- Collect and preserve all major organs and any observed lesions.
- Perform a detailed histopathological examination of the collected tissues.

- Statistically analyze the incidence of tumors and other pathological findings to determine the carcinogenic potential of **Propaquizafop**.

Conclusion

Propaquizafop is a potent and selective herbicide with a well-defined mode of action. Its physicochemical properties, metabolic fate, and toxicological profile have been extensively studied. This technical guide provides a consolidated resource for researchers and professionals working with this compound, summarizing key data and outlining relevant experimental methodologies. The provided information is essential for the safe and effective use of **Propaquizafop** in agricultural applications and for its continued evaluation in scientific research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propaquizafop (Ref: CGA 233380) [sitem.herts.ac.uk]
- 2. nbinno.com [nbinno.com]
- 3. Publication : USDA ARS [ars.usda.gov]
- 4. A human relevance investigation of PPAR α -mediated key events in the hepatocarcinogenic mode of action of propaquizafop in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical structure and properties of Propaquizafop]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679619#chemical-structure-and-properties-of-propaquizafop]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com